3-Bromophenyl Cyclopentyl Ketone: Strategic Scaffold & Synthetic Utility

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Compound of Interest	
Compound Name:	*3-Bromophenyl cyclopentyl ketone*
CAS No.:	*898791-44-1*
Cat. No.:	*B1293272*

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Technical Guide for Medicinal Chemistry & Drug Development

Molecular Architecture & Strategic Value

3-Bromophenyl cyclopentyl ketone (CAS: 898791-44-1) represents a high-value pharmacophore intermediate, distinguished by its dual-functionality: a lipophilic cyclopentyl ring and a chemically versatile 3-bromophenyl moiety.

In the context of modern drug design, this scaffold offers two distinct strategic advantages:

- The "Meta" Handle: Unlike the ortho-substituted analogs (e.g., 2-chlorophenyl cyclopentyl ketone, a precursor to Ketamine), the meta-bromo position avoids steric clash with the carbonyl center, preserving reactivity for late-stage diversification via palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig).
- Lipophilic Tuning: The cyclopentyl group provides a specific "Goldilocks" steric volume—larger and more lipophilic than a cyclopropyl group, yet more conformationally restricted than an n-pentyl chain. This is critical for filling hydrophobic pockets in GPCRs (e.g., NK1

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receptors) and kinase active sites without incurring the metabolic liability of flexible alkyl chains.

Structural Properties

Property	Data
CAS Number	898791-44-1
Molecular Formula	$C_{12}H_{13}BrO$
Molecular Weight	253.14 g/mol
LogP (Predicted)	~3.8 (High Lipophilicity)
H-Bond Acceptors	1 (Carbonyl)
Key Functionality	Aryl Bromide (Electrophile), Ketone (Electrophile)

Synthetic Pathways & Process Chemistry[1][3]

The synthesis of **3-bromophenyl cyclopentyl ketone** requires precise control to prevent over-alkylation (formation of tertiary alcohols). The most robust industrial route utilizes the Grignard addition to a nitrile, rather than an acid chloride, to arrest the reaction at the imine stage before hydrolysis.

Pathway A: Grignard Addition to Nitrile (Recommended)

This method ensures mono-addition of the cyclopentyl group. The intermediate magnesium imine salt precipitates, preventing further attack by the Grignard reagent.

Reagents:

- Substrate: 3-Bromobenzonitrile (CAS: 6911-32-6)
- Reagent: Cyclopentylmagnesium bromide (2.0 M in Et_2O or THF)
- Solvent: Anhydrous THF or CPME (Cyclopentyl Methyl Ether)

Protocol Logic:

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- Nucleophilic Attack: The Grignard reagent attacks the nitrile carbon.
- Imine Salt Formation: The resulting R-C(=NMgBr)-R' species is stable in the reaction media and less electrophilic than the original nitrile, preventing double addition.
- Hydrolysis: Acidic workup (HCl) converts the imine to the target ketone.

Pathway B: Weinreb Amide Route (High Precision)

For small-scale, high-purity applications, converting 3-bromobenzoic acid to a Weinreb amide allows for clean Grignard addition. The stable 5-membered chelate intermediate prevents over-addition.

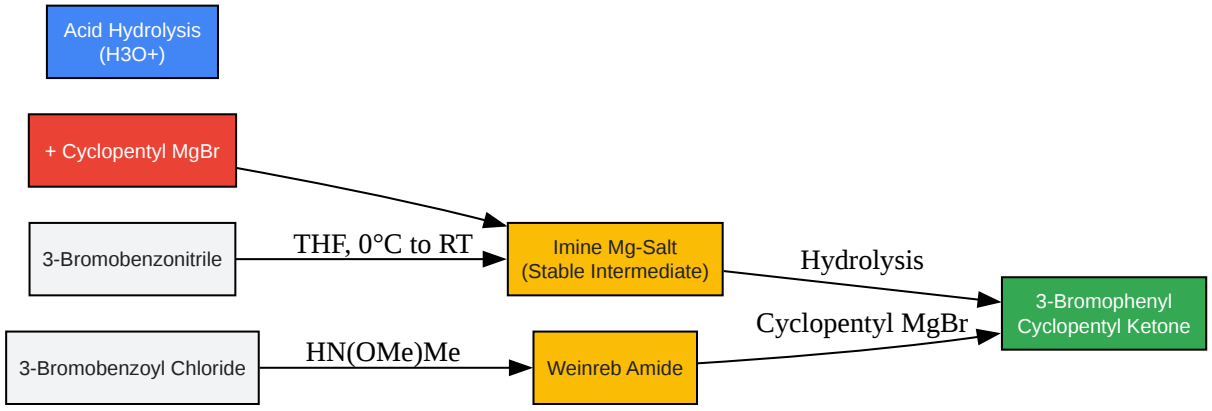

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Figure 1: Comparative synthetic routes.[1] The Nitrile route (top) is preferred for atom economy, while the Weinreb route (bottom) offers higher chemoselectivity.

Medicinal Chemistry Applications

NMDA Receptor Modulators (Ketamine Analogs)

While Ketamine utilizes an ortho-chlorophenyl ring, "meta" isomers are critical for Structure-Activity Relationship (SAR) profiling. The **3-bromophenyl cyclopentyl ketone** serves as a precursor to 3-bromo-deschloroketamine analogs.

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- Transformation: The ketone undergoes reductive amination with methylamine, followed by thermal rearrangement (if targeting the alpha-hydroxyimine core) or direct reduction to the amine.
- Utility: Investigating the "dissociative" vs. "antidepressant" effects by altering the aryl substitution pattern.

Divergent Library Synthesis (DOS)

The bromine atom is a "silent" handle during the ketone synthesis but becomes the primary active site for library generation.

Workflow:

- Step 1: Core Synthesis. Produce bulk **3-bromophenyl cyclopentyl ketone**.
- Step 2: Ketone Protection. Protect the ketone as a ketal (ethylene glycol) to prevent side reactions.
- Step 3: Cross-Coupling. Perform Suzuki-Miyaura coupling on the aryl bromide to install biaryl systems (common in kinase inhibitors).
- Step 4: Deprotection. Restore the ketone.[2]

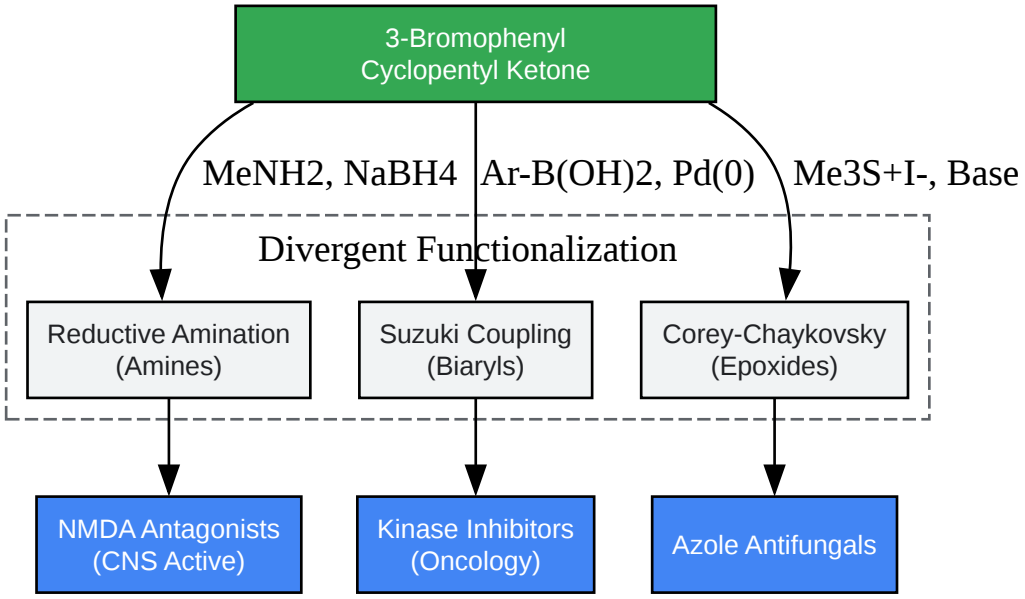

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Figure 2: Divergent synthesis strategy utilizing the ketone and bromide functionalities for distinct therapeutic classes.

Analytical Profiling & Quality Control

For researchers synthesizing or procuring this material, the following analytical markers confirm identity and purity.

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - Aryl Region: Distinct multiplet at δ 7.6–8.1 ppm (characteristic of 1,3-disubstituted benzene). Look for the singlet-like triplet of the proton between the Br and C=O at ~8.05 ppm.
  - Methine Proton: Quintet/Multiplet at δ 3.5–3.7 ppm (CH-C=O).
  - Cyclopentyl Ring: Series of multiplets at δ 1.5–2.0 ppm (8H).
- ^{13}C NMR:
  - Carbonyl: Signal at ~200 ppm.
  - C-Br: Signal at ~122 ppm.
- Impurity Watch:
  - Tertiary Alcohol: Check for loss of carbonyl peak and appearance of -OH stretch in IR.
  - Biaryl Homocoupling: Check for dimer formation (Suzuki side product if Pd is present).

Safety & Handling

- Hazards: As an aryl bromide/ketone, it is an irritant to eyes and skin.
- Lachrymator Potential: Alpha-halo ketones are potent lachrymators. While this molecule is not alpha-halogenated on the alkyl chain, derivatives (if brominated at the alpha-position) will

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be severe lachrymators.

- Storage: Store under inert atmosphere (Argon/Nitrogen) to prevent oxidation. The bromine-carbon bond is light-sensitive over long durations; amber vials are recommended.

References

- Synthesis via Grignard: Kobayashi, S., et al. "Grignard Reactions in Cyclopentyl Methyl Ether."[3] Asian Journal of Organic Chemistry, 2016, 5(5), 636–645. Link
- Ketamine Analog Synthesis: "Process for preparing o-chlorophenyl-cyclopentyl-ketone." Patent HU185337B. Link
- Cyclopentyl Scaffold Utility: "Recent Developments in the Stereocontrolled Synthesis of Highly Substituted Cyclopentane Core Structures." ResearchGate, 2025. Link
- Commercial Availability & CAS Data: Sigma-Aldrich / Merck Product Entry for Chlorophenyl Analog (Reference for physical properties). Link
- Flow Chemistry Protocols: "Ketamine flow synthesis." US Patent US20200299224A1. Link

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Sources

- 1. Synthesis, Anticancer Activity, and In Silico Studies of 5-(3-Bromophenyl)-N-aryl-4H-1,2,4-triazol-3-amine Analogs [mdpi.com]
- 2. HU185337B - Process for preparing o-chlorophenyl-cyclopentyl-ketone - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
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